

Biological Potential of Substituted Thiophene Carbohydrazides

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Compound of Interest

Compound Name: 4-Bromo-5-ethylthiophene-2-carbohydrazide

CAS No.: 832737-57-2

Cat. No.: B1335796

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Content Type: Technical Whitepaper Audience: Researchers, Medicinal Chemists, and Drug Discovery Specialists

Executive Summary

The thiophene-2-carbohydrazide scaffold represents a privileged structure in medicinal chemistry, bridging the lipophilic, bio-isosteric properties of the thiophene ring with the hydrogen-bonding and chelating capabilities of the carbohydrazide linker. This guide analyzes the pharmacological versatility of this moiety, specifically focusing on its role as a Combretastatin A-4 (CA-4) biomimetic in oncology, a nickel-chelating urease inhibitor, and a targeted antimicrobial agent. We provide actionable synthetic protocols, mechanistic insights, and structure-activity relationship (SAR) data to facilitate further development.

The Pharmacophore: Thiophene-Carbohydrazide

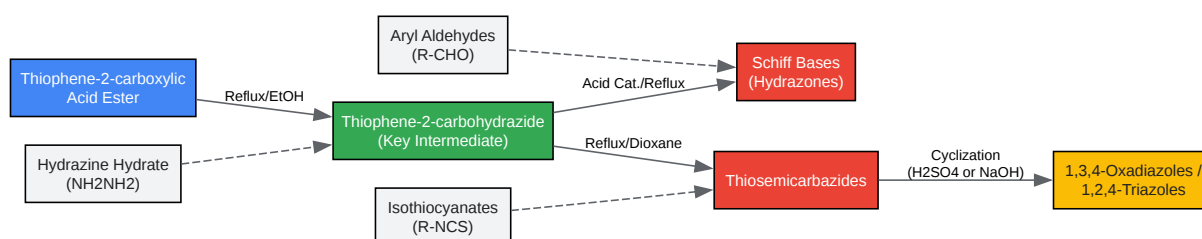
The thiophene ring acts as a bio-isostere for the benzene ring, often improving pharmacokinetic profiles by altering lipophilicity (LogP) and metabolic stability. When fused with a carbohydrazide (-CONHNH₂) tail, the resulting scaffold gains:

- H-Bonding Donors/Acceptors: Critical for interacting with amino acid residues in enzyme active sites (e.g., Asp494 in Urease).
- Metal Chelation: The carbonyl oxygen and hydrazide nitrogen can form stable coordinate bonds with metalloenzymes (e.g., Ni^{2+} in Urease).
- Rigid Linker: The hydrazide bridge restricts conformational freedom, orienting terminal aryl groups for optimal receptor docking (e.g., Tubulin colchicine binding site).

Chemical Synthesis & Structural Diversity

The synthesis of substituted thiophene carbohydrazides generally proceeds via a nucleophilic acyl substitution of a thiophene ester with hydrazine hydrate, followed by condensation with electrophiles.

Figure 1: Synthetic Pathway of Thiophene Carbohydrazides



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Caption: General synthetic route converting thiophene esters to bioactive hydrazones and heterocycles.

Therapeutic Domain A: Anticancer Potency

Substituted thiophene carbohydrazides have emerged as potent anticancer agents, particularly acting as tubulin polymerization inhibitors.

Mechanism of Action: Tubulin Binding & ROS Induction

Research indicates that these derivatives bind to the colchicine-binding site of tubulin. The thiophene moiety mimics the A-ring of Combretastatin A-4 (CA-4), while the hydrazide linker positions the pendant aryl group to mimic the B-ring.

- **Tubulin Destabilization:** Binding prevents microtubule assembly, arresting cells in the G2/M phase.
- **Mitochondrial Apoptosis:** Treatment leads to elevated Reactive Oxygen Species (ROS) levels and reversal of mitochondrial membrane potential, triggering apoptosis.

Comparative Cytotoxicity Data (IC50 μ M)

Compound Class	Cell Line	Target	IC50 (μ M)	Reference
TP-5 (Thiophene Derivative)	HepG2 (Liver)	Tubulin/ROS	~5.46	[1]
CA-4 (Standard)	HepG2	Tubulin	~0.01	[1]
Spiro-indoline-oxadiazole	HCT116 (Colon)	CA IX	< 10.0	[2]
Thiophene-2-carboxamide	MCF-7 (Breast)	Unknown	12.58	[3]



Technical Insight: The inclusion of a 4-methoxy or 3,4,5-trimethoxy substitution on the phenyl ring attached to the hydrazide significantly enhances tubulin binding affinity, mirroring the pharmacophore of colchicine.

Therapeutic Domain B: Urease Inhibition

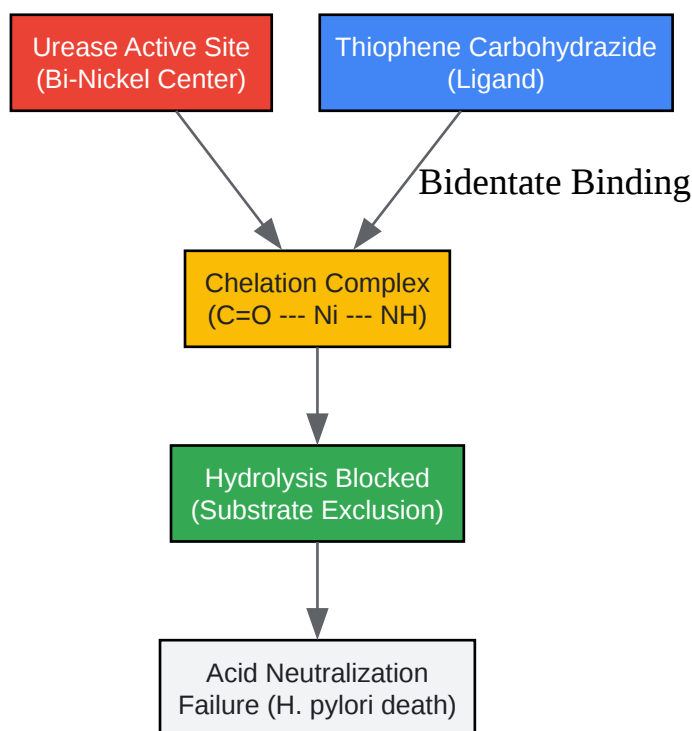
Urease is a nickel-dependent metalloenzyme crucial for the survival of *Helicobacter pylori* in the acidic gastric environment. Thiophene carbohydrazides act as potent, non-competitive

inhibitors.

Mechanism: The Nickel Chelation Trap

The carbohydrazide moiety acts as a bidentate ligand. The carbonyl oxygen and the terminal amino nitrogen coordinate with the bi-nickel center (Ni-Ni) in the urease active site, preventing urea hydrolysis.

Figure 2: Urease Inhibition Mechanism



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Caption: Bidentate chelation of the Ni-Ni active site by the carbohydrazide pharmacophore.

Key Data Point: Morpholine-thiophene hybrid thiosemicarbazones have demonstrated IC₅₀ values as low as 3.80 μM, significantly more potent than the standard thiourea (IC₅₀ ~22 μM) [4].^[1]

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are standardized based on high-impact literature.

Protocol A: Synthesis of Thiophene-2-Carbohydrazide

- Reagents: Ethyl thiophene-2-carboxylate (10 mmol), Hydrazine hydrate (99%, 50 mmol), Absolute Ethanol (30 mL).
- Procedure:
 - Dissolve the ester in absolute ethanol in a round-bottom flask.
 - Add hydrazine hydrate dropwise with constant stirring.
 - Reflux the mixture at 80°C for 6–8 hours. Monitor via TLC (System: Hexane:Ethyl Acetate 7:3).
 - Cool to room temperature.^[2] The solid hydrazide will precipitate.
 - Filter, wash with cold ethanol, and recrystallize from ethanol.
- Validation: Melting point should be 136–138°C. IR spectrum should show characteristic NH/NH₂ bands at 3200–3300 cm⁻¹ and C=O amide band at ~1650 cm⁻¹.

Protocol B: Urease Inhibition Assay (Indophenol Method)

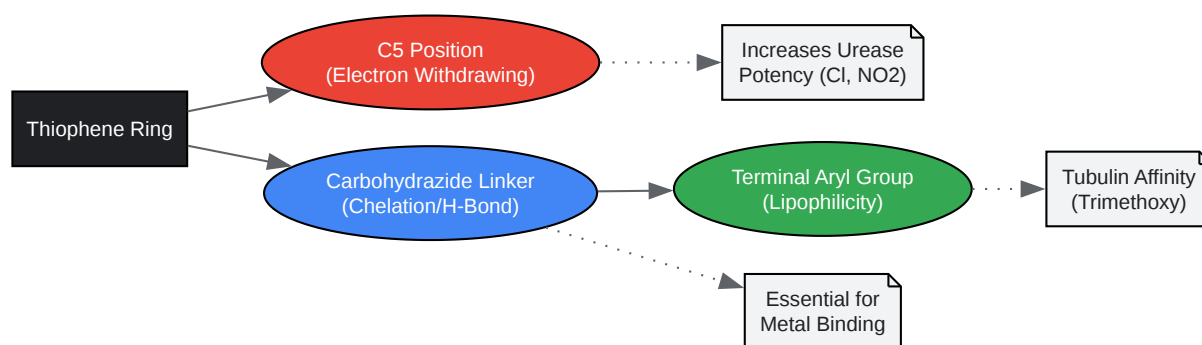
- Preparation:
 - Enzyme: Jack bean urease (25 µL, 6 U/mL).
 - Buffer: PBS (pH 6.8).
 - Substrate: Urea (100 mM).
- Workflow:
 - Incubate 25 µL enzyme with 25 µL test compound (various concentrations) for 15 min at 37°C.
 - Add 25 µL Urea solution; incubate for 30 min at 37°C.
 - Add phenol-hypochlorite reagents (Indophenol formation).

- Measure Absorbance at 625 nm.
- Calculation: % Inhibition =

Structure-Activity Relationship (SAR) Analysis

The biological activity is heavily dependent on substituents at the C3, C4, and C5 positions of the thiophene ring and the terminal nitrogen of the hydrazide.

Figure 3: SAR Map of Thiophene Carbohydrazides



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Caption: SAR analysis highlighting critical substitution points for optimizing biological activity.

- C5-Substitution: Electron-withdrawing groups (Cl, NO₂) at C5 enhance urease inhibition by increasing the acidity of the NH protons, facilitating stronger H-bonding [4].
- Hydrazide Modification: Conversion to 1,3,4-oxadiazoles retains antimicrobial activity but often reduces cytotoxicity compared to the open hydrazone form.

References

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